

Essential Safety and Operational Guide for Handling Tetradecyltrimethylammonium Bromide

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Compound of Interest

Compound Name: *Tetradecyltrimethylammonium bromide*

Cat. No.: *B1668421*

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For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount. This guide provides immediate and essential information for the safe handling and disposal of **Tetradecyltrimethylammonium bromide** (TTAB), a quaternary ammonium compound used in various laboratory applications. Adherence to these procedures is critical to minimize risks and ensure a safe working environment.

Chemical Identifier:

- Name: **Tetradecyltrimethylammonium bromide** (TTAB)
- Synonyms: N,N,N-Trimethyl-1-tetradecanaminium bromide, MTAB
- CAS Number: 1119-97-7[1][2]
- Molecular Formula: C₁₇H₃₈BrN[3]

Hazard Identification and Classification

Tetradecyltrimethylammonium bromide is classified as a hazardous substance. It is crucial to be aware of its potential health effects.

Hazard Classification	Category	Hazard Statement
Acute Oral Toxicity	Category 4	H302: Harmful if swallowed[1][2][3][4]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation[1][2][4][5]
Serious Eye Damage/Eye Irritation	Category 1	H318: Causes serious eye damage[1][2][3]
Specific target organ toxicity (single exposure)	Category 3	H335: May cause respiratory irritation[1][2][3]
Hazardous to the aquatic environment - acute hazard	Category 1	Very toxic to aquatic life[5][6]
Hazardous to the aquatic environment - long-term hazard	Category 1	Very toxic to aquatic life with long lasting effects[5][6]

Signal Word: Danger[1][2][3][4][5]

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **Tetradecyltrimethylammonium bromide** to prevent exposure.

PPE Type	Specifications
Eye/Face Protection	Safety goggles with side protection are required. [1][2][7]
Hand Protection	Wear suitable chemical-resistant gloves tested according to EN 374.[1][2][7] It is recommended to check the chemical resistance of the gloves with the supplier for specific applications.
Skin and Body Protection	Wear appropriate protective gloves and clothing to prevent skin exposure.[3][4] A lab coat or full suit should be worn.[8]
Respiratory Protection	If dust is generated, use a NIOSH/MSHA or European Standard EN 149 approved respirator. [3][4] A dust respirator or a self-contained breathing apparatus should be used to avoid inhalation.[8]

Operational and Disposal Plans

A systematic approach to handling and disposal is essential for safety and environmental protection.

Handling and Storage

- Handling:
 - Use only in a well-ventilated area or under a chemical fume hood.[6]
 - Avoid contact with skin, eyes, and clothing.[1][2][7]
 - Avoid dust formation and inhalation.[1][2][3][7]
 - Do not eat, drink, or smoke when using this product.
 - Wash hands thoroughly after handling.[1][2][7]

- Storage:
 - Keep containers tightly closed in a dry, cool, and well-ventilated place.[3][6]
 - This product is hygroscopic; store under an inert atmosphere.[3][6]
 - Store in a corrosives area.[3][6]

Disposal Plan

- Waste Disposal:
 - Dispose of this material and its container as hazardous waste.[7]
 - Waste must be disposed of in accordance with national and local regulations.
 - Do not dispose of together with household garbage.[5]
 - Do not allow the product to reach the sewage system or enter drains.[5][9]
- Container Disposal:
 - Leave chemicals in their original containers.
 - Handle uncleaned containers like the product itself.

Emergency Procedures

Immediate and appropriate responses to emergencies can significantly mitigate harm.

Emergency Situation	First-Aid Measures
Eye Contact	Rinse immediately and cautiously with plenty of water for at least 15 minutes, also under the eyelids.[3][6] Remove contact lenses if present and easy to do.[1][2] Continue rinsing and immediately call a POISON CENTER or doctor.[1][2]
Skin Contact	Take off immediately all contaminated clothing. Wash off immediately with plenty of water and soap for at least 15 minutes.[5][6] If skin irritation persists, call a physician.[4][6]
Inhalation	Remove to fresh air.[3][4][6] If not breathing, give artificial respiration.[3][6] Get medical attention if symptoms occur.[3][6]
Ingestion	Clean mouth with water and drink plenty of water afterwards.[3][4][6] Do NOT induce vomiting.[4] Immediately call a doctor or POISON CENTER.[5]

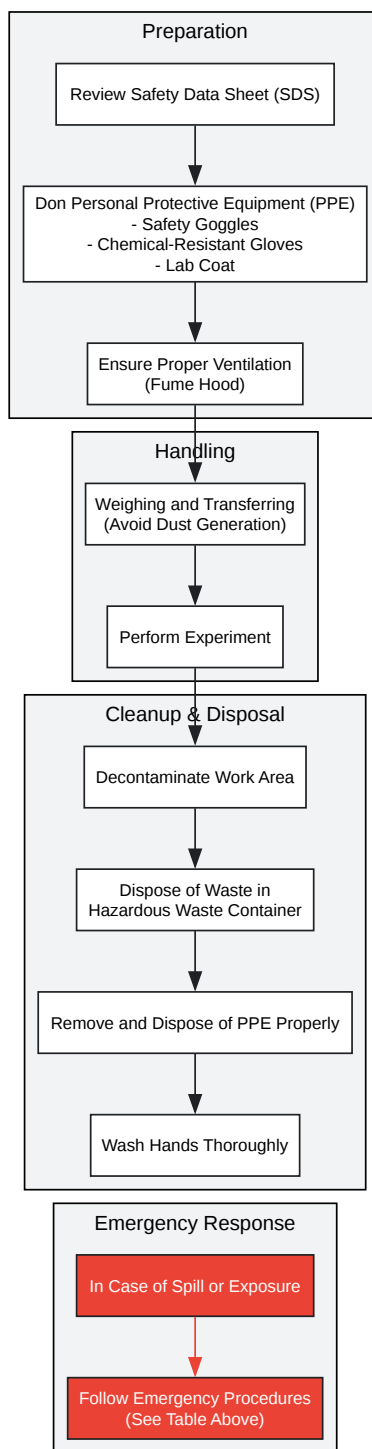
Accidental Release Measures

- Personal Precautions:
 - Use personal protective equipment as required.[1][2][3][4][7]
 - Ensure adequate ventilation.[3][4][9]
 - Avoid dust formation.[3][4][7]
 - Evacuate the danger area and consult an expert.
- Environmental Precautions:
 - Do not allow the product to enter drains, surface water, or ground water.[1][2][5][7]

- If significant spillages cannot be contained, local authorities should be advised.[\[3\]](#)[\[4\]](#)[\[6\]](#)
- Containment and Cleaning Up:
 - Take up mechanically.[\[1\]](#)[\[2\]](#)[\[7\]](#)
 - Sweep up and shovel into suitable, closed containers for disposal.[\[3\]](#)[\[4\]](#)[\[6\]](#)

Experimental Workflow: Safe Handling of Tetradecyltrimethylammonium Bromide

Workflow for Safe Handling of Tetradecyltrimethylammonium Bromide

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Caption: A workflow diagram illustrating the key steps for the safe handling of **Tetradecyltrimethylammonium bromide** in a laboratory setting.

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